

Spectroscopic Characterization of 4-Chloro-3-methylpicolinic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-3-methylpicolinic acid

CAS No.: 30235-20-2

Cat. No.: B1316708

[Get Quote](#)

This technical guide provides a detailed overview of the expected spectroscopic data for the characterization of **4-Chloro-3-methylpicolinic acid**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis. While experimental data for this specific compound is not readily available in public databases, this document presents predicted data based on the chemical structure and established principles of spectroscopic analysis.

Chemical Structure

IUPAC Name: 4-Chloro-3-methylpyridine-2-carboxylic acid Molecular Formula: $C_7H_6ClNO_2$

Molecular Weight: 171.58 g/mol

The structure of **4-Chloro-3-methylpicolinic acid**, featuring a substituted pyridine ring, is the basis for the predicted spectroscopic data outlined below.

Predicted Spectroscopic Data

The following tables summarize the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) data for **4-Chloro-3-methylpicolinic acid**.

Table 1: Predicted ^1H NMR Data

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 2.4 - 2.6	Singlet	3H	-CH ₃
~ 7.5 - 7.7	Doublet	1H	H-5
~ 8.5 - 8.7	Doublet	1H	H-6
> 10	Broad Singlet	1H	-COOH

Solvent: DMSO-d₆**Table 2: Predicted ^{13}C NMR Data**

Chemical Shift (δ , ppm)	Assignment
~ 15 - 20	-CH ₃
~ 125 - 130	C-5
~ 135 - 140	C-3
~ 145 - 150	C-4
~ 150 - 155	C-6
~ 160 - 165	C-2
~ 165 - 170	-COOH

Solvent: DMSO-d₆**Table 3: Predicted IR Spectroscopy Data**

Wavenumber (cm ⁻¹)	Intensity	Assignment
2500-3300	Broad	O-H stretch (Carboxylic Acid)
1700-1725	Strong	C=O stretch (Carboxylic Acid)
1550-1600	Medium	C=C and C=N stretching (Pyridine ring)
1100-1200	Medium	C-Cl stretch
1200-1300	Medium	C-O stretch

Table 4: Predicted Mass Spectrometry Data

m/z	Relative Abundance	Assignment
171	High	[M] ⁺ (with ³⁵ Cl)
173	Medium	[M+2] ⁺ (with ³⁷ Cl, ~32% of M)
126	Medium	[M-COOH] ⁺

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data for a solid organic compound like **4-Chloro-3-methylpicolinic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **4-Chloro-3-methylpicolinic acid** in about 0.7 mL of a deuterated solvent (e.g., DMSO-d₆) in a standard 5 mm NMR tube.
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- ¹H NMR Acquisition:
 - Acquire a one-dimensional proton spectrum.
 - Typical parameters: 16-32 scans, relaxation delay of 1-2 seconds, spectral width of 12-16 ppm.

- Process the data with Fourier transformation, phase correction, and baseline correction.
- ^{13}C NMR Acquisition:
 - Acquire a one-dimensional carbon spectrum with proton decoupling.
 - Typical parameters: 1024 or more scans, relaxation delay of 2-5 seconds, spectral width of 200-250 ppm.
 - Process the data similarly to the ^1H NMR spectrum.

Infrared (IR) Spectroscopy

- Sample Preparation: Prepare a KBr (potassium bromide) pellet by mixing a small amount of the sample (1-2 mg) with approximately 100-200 mg of dry KBr powder and pressing the mixture into a thin, transparent disk. Alternatively, Attenuated Total Reflectance (ATR) can be used with the solid sample directly.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the empty sample compartment or the KBr pellet.
 - Record the sample spectrum over a range of $4000\text{-}400\text{ cm}^{-1}$.
 - The final spectrum is obtained by ratioing the sample spectrum against the background spectrum.

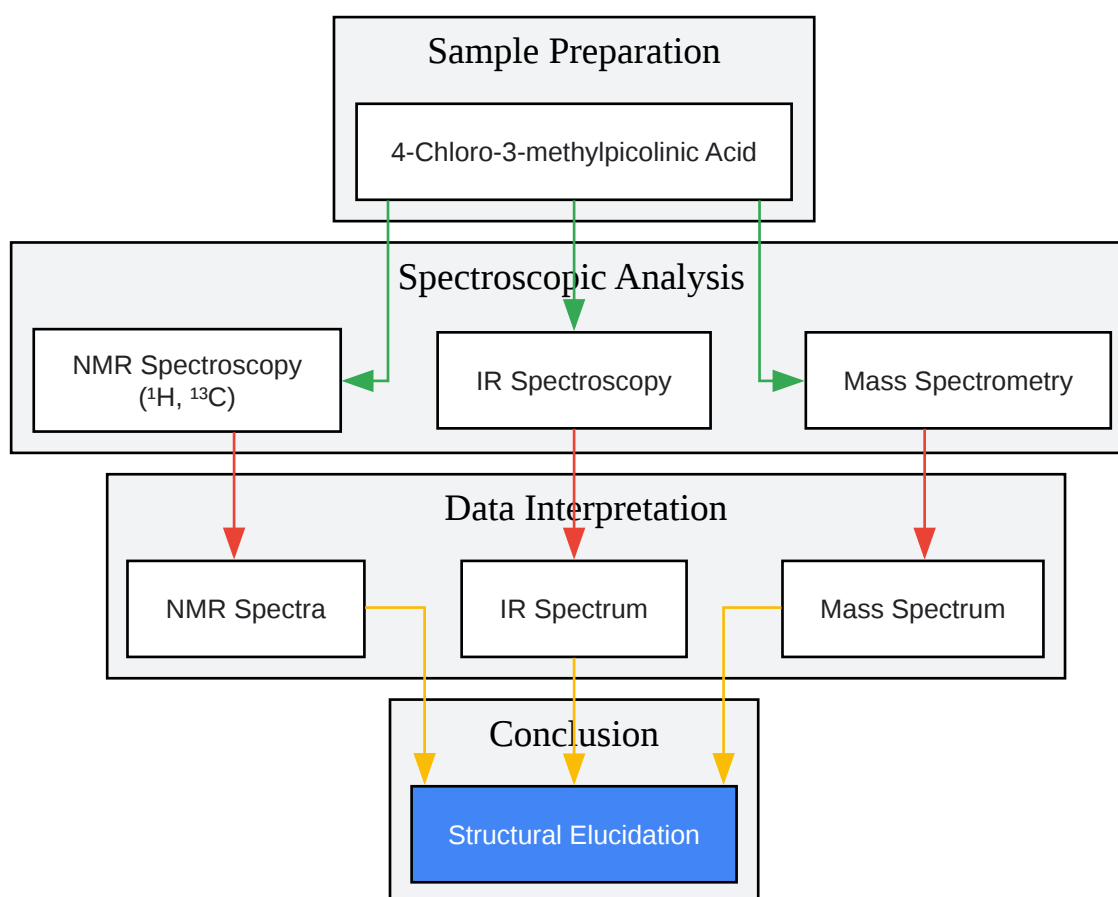
Mass Spectrometry (MS)

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer via a direct insertion probe or by dissolving it in a suitable solvent for techniques like Electrospray Ionization (ESI).
- Ionization: Utilize an appropriate ionization technique, such as Electron Ionization (EI) for volatile compounds or ESI for less volatile compounds.

- Mass Analysis: Analyze the resulting ions using a mass analyzer (e.g., quadrupole, time-of-flight).
- Data Acquisition: Acquire the mass spectrum, recording the mass-to-charge ratio (m/z) of the ions and their relative abundances.

Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the spectroscopic identification and characterization of a chemical compound.



[Click to download full resolution via product page](#)

A generalized workflow for the spectroscopic analysis of a chemical compound.

- To cite this document: BenchChem. [Spectroscopic Characterization of 4-Chloro-3-methylpicolinic Acid: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1316708/docs#spectroscopic-characterization-of-4-chloro-3-methylpicolinic-acid-a-technical-guide\]](https://www.benchchem.com/product/b1316708/docs#spectroscopic-characterization-of-4-chloro-3-methylpicolinic-acid-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)